

WAY-328127 IUPAC name and chemical identifiers

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Compound of Interest

Compound Name: WAY-328127

Cat. No.: B15600896

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In-Depth Technical Guide: WAY-328127

For Researchers, Scientists, and Drug Development Professionals

Core Compound Identification

WAY-328127 is a chemical compound with the following identifiers:

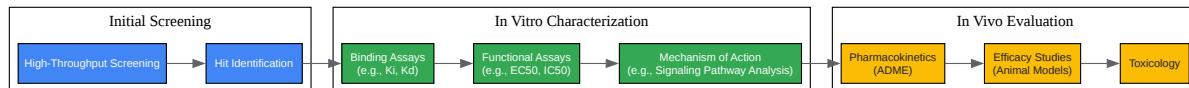
Identifier	Value
IUPAC Name	(3aR,4R,7S,7aS)-2-[(4-fluorophenyl)sulfonyl]-4-(piperidin-1-yl)-hexahydro-1H-isoindole-7-carboxamide
CAS Number	912784-67-9 [1]
PubChem CID	17252686 [1]
Molecular Formula	C15H15FN2O2
Molecular Weight	274.29 g/mol [1]
InChI	InChI=1S/C15H15FN2O2/c16-12-6-8-14(9-7-12)20(19)18-11-5-4-10(15(17)18)13(11)3-1-2-3-13/h6-11,13H,1-5H2, (H2,17,19)/t10-,11+,13+/m1/s1
SMILES	C1CCN(CC1)C2C3CCC(C3N(C2)S(=O)(=O)C4=CC=C(C=C4)F)C(=O)N

Biological Activity and Experimental Data

Despite a comprehensive search of publicly available scientific literature and chemical databases, no specific experimental data regarding the biological activity, binding affinities, or in vitro/in vivo pharmacology of **WAY-328127** could be identified. The mechanism of action and the specific signaling pathways modulated by this compound are therefore not characterized in the public domain.

General Experimental Workflow

While specific experimental protocols for **WAY-328127** are not available, a general workflow for the characterization of a novel chemical entity is presented below. This diagram illustrates a typical sequence of experiments from initial screening to more detailed mechanistic studies.

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A generalized workflow for the preclinical evaluation of a chemical compound.

Disclaimer: The information provided in this document is based on publicly accessible data as of the date of this report. The absence of detailed experimental data for **WAY-328127** in the public domain limits a comprehensive understanding of its biological effects and potential therapeutic applications.

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References

- 1. Design, synthesis and biological evaluations of novel oxindoles as HIV-1 non-nucleoside reverse transcriptase inhibitors. Part I - PubMed [pubmed.ncbi.nlm.nih.gov]
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